

Reactivity profile of aldehyde group in 3-Formyl-2-iodophenyl acetate

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Compound of Interest

Compound Name: 3-Formyl-2-iodophenyl acetate

CAS No.: 62672-59-7

Cat. No.: B14519091

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Executive Summary

3-Formyl-2-iodophenyl acetate represents a highly specialized "linchpin" scaffold in medicinal chemistry. Its value lies in the dense 1,2,3-substitution pattern, where a reactive electrophile (aldehyde) and a cross-coupling handle (iodine) are positioned ortho to each other, with a phenolic acetate protecting group flanking the iodine.

This configuration offers a direct gateway to fused heterocycles (isoquinolines, benzofurans, indoles) via cascade reactions. However, it presents a unique reactivity challenge: the "Sandwich Effect." The C2-iodine atom exerts severe steric pressure on the C3-formyl group, retarding standard nucleophilic attacks, while the C1-acetate is susceptible to hydrolysis under the basic conditions typically required to activate the iodine. This guide details the protocols to navigate these competing reactivities.

Structural Analysis & Electronic Environment

The reactivity of the aldehyde group in this molecule cannot be understood in isolation. It is defined by its neighbors.

- The Steric Vise (C2-Iodine): The Van der Waals radius of Iodine (1.98 Å) is significant. Located at C2, it physically blocks the trajectory of incoming nucleophiles (Burgi-Dunitz angle) toward the C3-formyl group.
- Electronic Push-Pull:
 - Inductive Effect (-I): The iodine is electron-withdrawing, theoretically increasing the electrophilicity of the carbonyl carbon.
 - Resonance Effect (+M): The acetate group at C1 is moderately electron-withdrawing by induction but can donate electron density if hydrolyzed to the phenol. In the acetate form, the ring is deactivated relative to the free phenol.
- The Acetate Lability: The ester bond is the "weak link." Standard cross-coupling bases (K_2CO_3 , Cs_2CO_3) in aqueous media will rapidly hydrolyze the acetate to the phenoxide. This generates a strong electron donor (O^-) that can poison palladium catalysts or alter the regioselectivity of subsequent steps.

Chemoselective Reactivity of the Aldehyde

Reductive Amination in a Crowded Zone

The most common application of the C3-formyl group is the formation of secondary or tertiary amines. However, the ortho-iodine hinders imine formation.

- The Problem: Condensation of the amine with the aldehyde is slow due to steric clash. Dehydration to the imine is the rate-determining step.
- The Solution: Use of strong dehydrating agents or pre-activation.
 - Protocol Adjustment: Standard reductive amination ($NaBH(OAc)_3$ /DCE) may stall. The addition of a Lewis Acid (e.g., $Ti(OiPr)_4$) is often required to force imine formation before the reducing agent is added.^[1]
 - Reducing Agent Choice: Sodium Triacetoxyborohydride (STAB) is preferred over $NaBH_4$. STAB is milder and will not reduce the C1-acetate or the C2-iodine, whereas $NaBH_4$ carries a risk of reducing the ester.

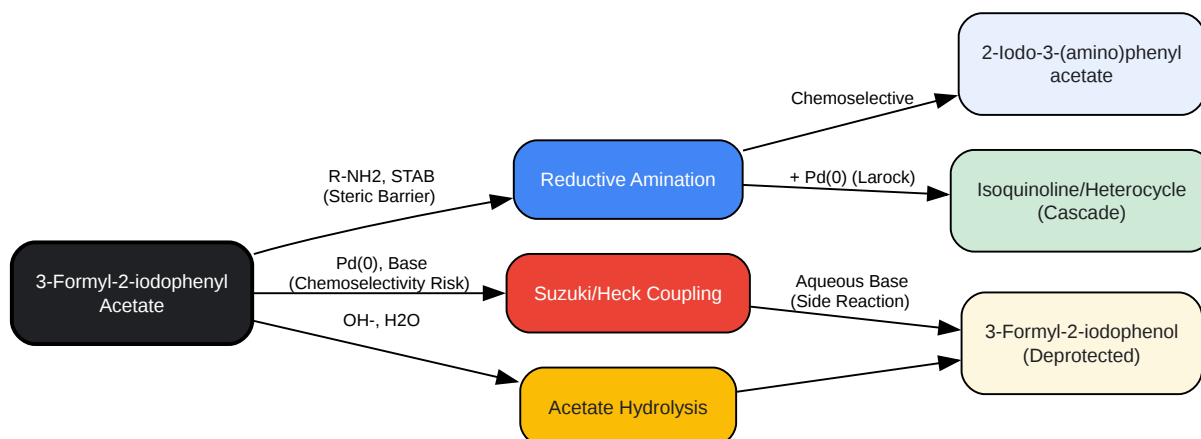
The "Ortho-Effect" in Cyclization

The true power of this molecule is revealed when the aldehyde reactivity is coupled with the iodine.

- Cascade Sequence:
 - Condensation: Amine attacks Aldehyde
 - Imine.
 - Oxidative Addition: Pd(0) inserts into C2-I bond.
 - Insertion/Cyclization: The Pd-species inserts into the Imine or a tethered alkene, forming a ring.

Visualization: The Reactivity Decision Matrix

The following diagram maps the critical decision points when working with this scaffold.



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Figure 1: Reactivity flowchart highlighting the competition between functional group transformations.

Experimental Protocols

These protocols are designed to be self-validating. If the specific intermediates are not observed via TLC/LCMS as described, stop and re-evaluate the moisture content of your solvents.

Protocol A: Sterically Demanding Reductive Amination

Objective: Convert the C3-aldehyde to a secondary amine without hydrolyzing the C1-acetate or reducing the C2-iodine.

Reagents:

- Substrate: **3-Formyl-2-iodophenyl acetate** (1.0 eq)
- Amine: 1.1 eq (e.g., Morpholine, Benzylamine)
- Solvent: 1,2-Dichloroethane (DCE) [Anhydrous]
- Reductant: Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Additive: Acetic Acid (1.0 eq) or $\text{Ti}(\text{OiPr})_4$ (1.1 eq) if amine is bulky.

Workflow:

- Imine Formation (The Bottleneck): Dissolve substrate and amine in DCE under Argon.
 - Checkpoint: If the amine is hindered, add $\text{Ti}(\text{OiPr})_4$. Stir for 2-4 hours. Monitor by TLC. You must see the disappearance of the aldehyde spot before adding the reductant. The iodine makes this step slower than usual.
- Reduction: Cool to 0°C. Add STAB portion-wise.
 - Why STAB? It requires a proton source (AcOH) to be active but is not strong enough to reduce the acetate ester at C1.
- Quench: Quench with saturated NaHCO_3 . Do not use strong base (NaOH), or you will hydrolyze the acetate.

- Isolation: Extract with DCM. The product should retain the acetate signal in ^1H NMR (~2.3 ppm singlet).

Protocol B: The "Acetate-Aware" Suzuki Coupling

Objective: Couple an aryl boronic acid to the C2-iodine while preserving the C3-aldehyde.

The Challenge: Standard Suzuki conditions (aq. Na_2CO_3) will saponify the acetate. The Fix: Use anhydrous conditions.

Reagents:

- Catalyst: $\text{Pd}(\text{dppf})\text{Cl}_2[2]\cdot\text{DCM}$ (5 mol%)
- Base: K_3PO_4 (Anhydrous, finely ground) - Crucial: Do not use carbonate in water.
- Solvent: 1,4-Dioxane (Anhydrous)
- Temp: 80°C

Workflow:

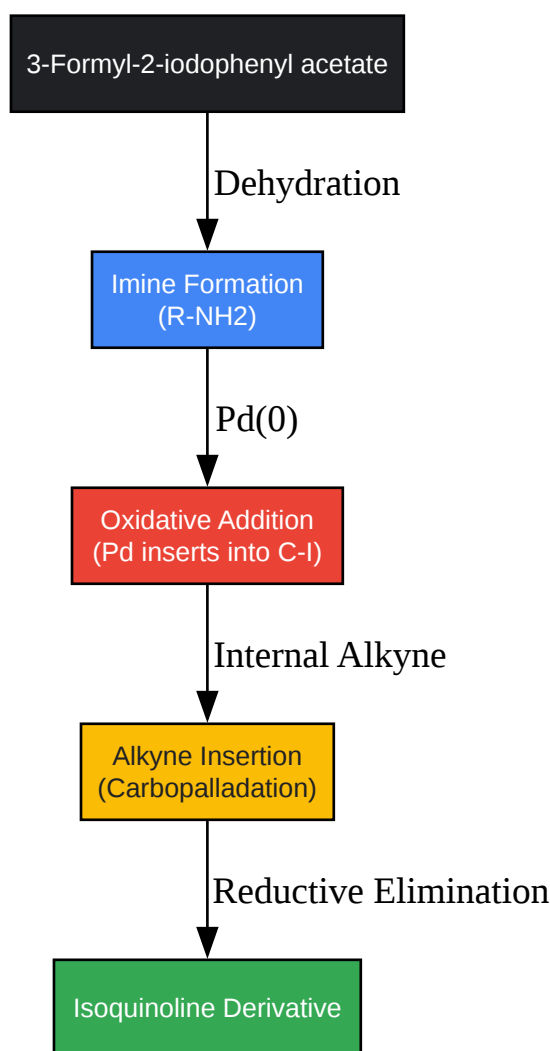
- Combine substrate, boronic acid (1.2 eq), and base in a sealed tube.
- Purge with Argon (3x). Oxygen inhibition is severe with hindered iodides.
- Add solvent and catalyst. Heat.
- Validation: LCMS should show the biaryl product with the acetate mass (+42 Da vs phenol). If you see the phenol, your solvent was wet.

Data Summary: Substituent Effects

Feature	Impact on Reactivity	Mitigation Strategy
C2-Iodine	Steric hindrance to C3-Aldehyde; blocks nucleophilic attack.	Use Lewis Acid activation (Ti, Mg) to accelerate imine formation.
C1-Acetate	Labile to base; prone to hydrolysis to phenol.	Use anhydrous bases (K_3PO_4 , CsF) or non-nucleophilic organic bases.
C3-Aldehyde	Susceptible to oxidation (to acid) or reduction (to alcohol).	Maintain inert atmosphere; avoid $NaBH_4$ (use STAB).

Synthesis of Heterocycles (The Core Value)

The primary utility of this scaffold is in the synthesis of Isoquinolines via the reaction with internal alkynes or ketones.



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Figure 2: Cascade mechanism for isoquinoline synthesis utilizing the C2-I/C3-CHO proximity.

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